

# Technical Overview of 3-(2-(7-Chloroquinolin-2-yl)vinyl)benzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

**Compound Name:** 3-(2-(7-Chloroquinolin-2-yl)vinyl)benzaldehyde

**CAS No.:** 115104-40-0

**Cat. No.:** B1167505

[Get Quote](#)

For research, scientific, and drug development professionals, this document provides a concise technical summary of the chemical compound **3-(2-(7-Chloroquinolin-2-yl)vinyl)benzaldehyde**, focusing on its fundamental molecular properties.

## Molecular Identity and Weight

**3-(2-(7-Chloroquinolin-2-yl)vinyl)benzaldehyde** is a synthetic benzaldehyde derivative.<sup>[1]</sup> It is primarily recognized as a key intermediate in the synthesis of Montelukast, a leukotriene receptor antagonist used in the treatment of asthma.<sup>[1]</sup> The compound's structure features a 7-chloroquinoline moiety connected to a benzaldehyde core through a vinyl group at the 3-position.<sup>[1]</sup>

The key quantitative data for this compound are summarized in the table below.

Property	Value
Molecular Formula	C18H12ClNO[2][3][4]
Molecular Weight	293.75 g/mol [3][4]
Exact Mass	293.0607417[2]
CAS Number	120578-03-2[1][3]

## Physicochemical Properties

The compound typically appears as a solid, ranging in color from pale beige to light brown.[5] It has low solubility in water but is soluble in organic solvents such as ether and acetone.[6]

## Synthesis and Reactions

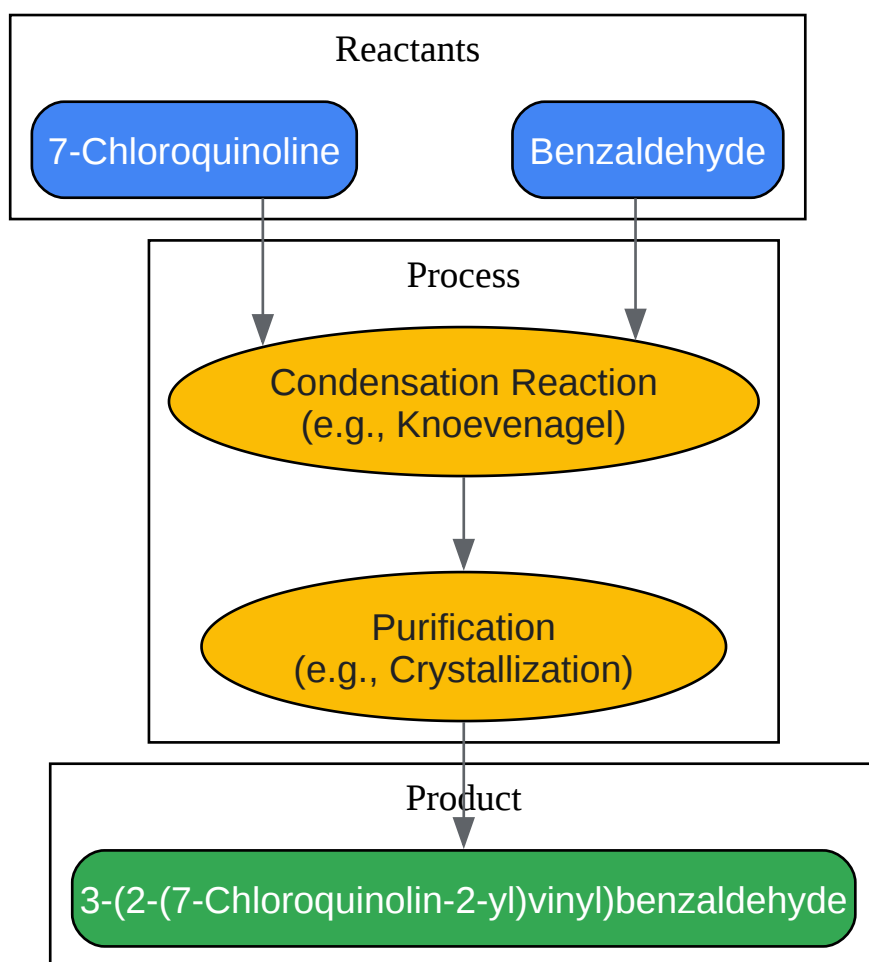
The synthesis of **3-(2-(7-Chloroquinolin-2-yl)vinyl)benzaldehyde** can be achieved through various methods, including the Wittig reaction or Stille coupling.[1] A common approach involves a Knoevenagel condensation reaction, which has been shown to produce high yields.[1] This compound's primary application is in the synthesis of other complex molecules for pharmaceutical development.[1]

## Biological Significance

Beyond its role as a synthetic intermediate, preliminary research has suggested that **3-(2-(7-Chloroquinolin-2-yl)vinyl)benzaldehyde** may possess antimicrobial and anticancer properties.[1] Its antimicrobial activity might stem from the inhibition of essential enzymes in bacterial cell wall synthesis.[1] The chlorinated quinoline component is crucial for its biological activity and is a key feature in the pharmacophore of drugs like Montelukast.[1]

## Experimental Workflow for Synthesis (Illustrative)

The following diagram illustrates a generalized workflow for the synthesis of **3-(2-(7-Chloroquinolin-2-yl)vinyl)benzaldehyde** via a condensation reaction.



[Click to download full resolution via product page](#)

Caption: Generalized synthesis workflow for the target compound.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [3-\(2-\(7-Chloroquinolin-2-yl\)vinyl\)benzaldehyde | 120578-03-2 | Benchchem \[benchchem.com\]](#)
- 2. [lookchem.com \[lookchem.com\]](#)

- [3. 3-\(2-\(7-CHLOROQUINOLINE-2-YL\)-\(E\)-VINYL\)BENZALDEHYDE | 120578-03-2 \[chemicalbook.com\]](#)
- [4. 120578-03-2 | \(E\)-3-\(2-\(7-chloroquinolin-2-yl\)vinyl\)benzaldehyde - Moldb \[moldb.com\]](#)
- [5. 120578-03-2 | India \[ottokemi.com\]](#)
- [6. chembk.com \[chembk.com\]](#)
- To cite this document: BenchChem. [Technical Overview of 3-(2-(7-Chloroquinolin-2-yl)vinyl)benzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1167505/docs#technical-overview-of-3-2-7-chloroquinolin-2-yl-vinyl-benzaldehyde\]](https://www.benchchem.com/product/b1167505/docs#technical-overview-of-3-2-7-chloroquinolin-2-yl-vinyl-benzaldehyde)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check